

Essential Safety and Operational Guidance for Handling Benazepril Hydrochloride

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Compound of Interest

Compound Name: Benazepril Hydrochloride

Cat. No.: B7790624

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For laboratory professionals, including researchers, scientists, and drug development experts, the safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for managing **Benazepril Hydrochloride** in a laboratory setting, encompassing personal protective equipment (PPE), handling protocols, and disposal plans.

Hazard and Exposure Data

Benazepril Hydrochloride is classified with several potential hazards. It may be harmful if swallowed, cause skin and serious eye irritation, and may lead to respiratory irritation.[1][2] Some sources also indicate it is suspected of damaging fertility or the unborn child.[3] Adherence to recommended safety protocols is crucial to minimize exposure risks.

Parameter	Value/Recommendation	Source(s)
Acute Toxicity, Oral	Category 4 (Harmful if swallowed)	[1][2]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	[1][2]
Serious Eye Damage/Irritation	Category 2A (Causes serious eye irritation)	[1][2]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (May cause respiratory irritation)	[1][2]
Reproductive Toxicity	Category 2 (Suspected of damaging fertility or the unborn child)	[3]
Occupational Exposure Limits	No specific occupational exposure limit values have been established.	[1][4][5]

Personal Protective Equipment (PPE)

To ensure the safety of personnel, the following personal protective equipment should be utilized when handling **Benazepril Hydrochloride**.

Equipment	Specification	Rationale
Eye Protection	Safety glasses with side-shields or goggles conforming to EN166 (EU) or OSHA 29 CFR 1910.133 (US).	To prevent eye contact which can cause serious irritation.[1][6][7]
Hand Protection	Protective gloves.	To prevent skin contact and irritation.[1][6]
Skin and Body Protection	Long-sleeved clothing, a lab coat, or impervious clothing. For larger quantities, disposable coveralls may be necessary.	To minimize skin exposure.[1][6][8]
Respiratory Protection	Generally not required under normal use with adequate ventilation. For large-scale use, emergencies, or if dust is generated, a NIOSH/MSHA or European Standard EN 136 approved respirator with a P3 filter is recommended.[6]	To avoid inhalation of dust particles which may cause respiratory irritation.[1][2]

Experimental and Handling Protocols

General Handling:

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Work in a well-ventilated area. Use a local exhaust ventilation system where dust, fumes, or vapors may be generated.[1][2][8]
- Avoid all personal contact, including inhalation of dust.[8]
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or processed.[1][6]

- Wash hands thoroughly after handling and before breaks.[1][6]
- Remove contaminated clothing and wash it before reuse.[1][6]

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[1][6][7]
- Store locked up.[1]
- Incompatible with oxidizing agents.[6][7]

Spill Management:

- Minor Spills:
 - Ensure adequate ventilation and wear appropriate PPE.
 - Use dry clean-up procedures to avoid generating dust.
 - Sweep or vacuum up the spilled material. If vacuuming, use a HEPA-filtered vacuum cleaner.[8]
 - Place the collected material into a suitable, labeled container for disposal.[8]
- Major Spills:
 - Evacuate the area and alert emergency responders.[8]
 - Avoid breathing dust and prevent contact with skin and eyes.[8]
 - Wear a self-contained breathing apparatus and full protective gear.[7]

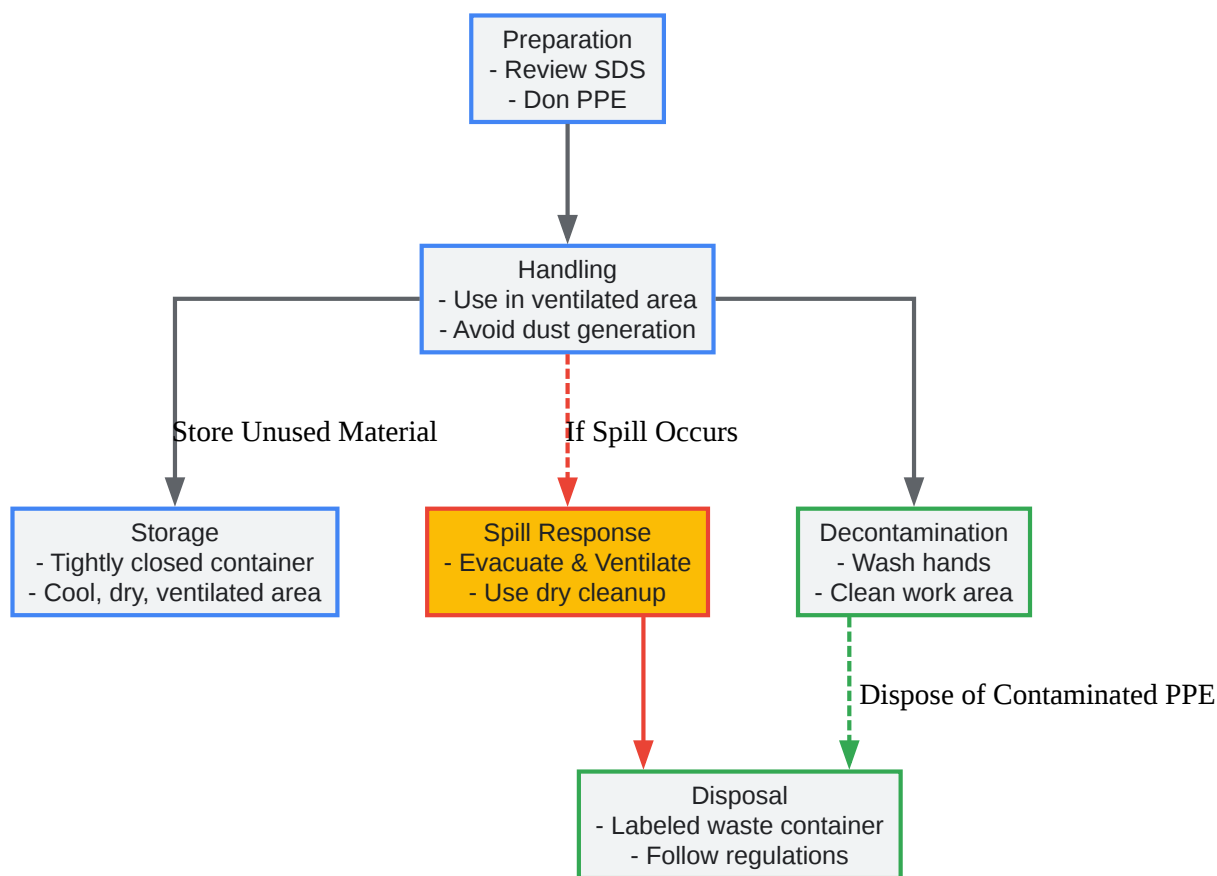
First Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[1][7]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.[1][7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1][7]
Ingestion	Rinse mouth with water and drink plenty of water. Do not induce vomiting. Seek medical attention.[1][7]

Disposal Plan

- Dispose of waste material in accordance with local, state, and federal regulations.[1]
- Do not allow the chemical to enter drains or waterways.
- Contaminated packaging should be handled in the same manner as the product itself.

Operational Workflow



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Caption: Workflow for the safe handling of **Benazepril Hydrochloride**.

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